

# Protocol for In Vitro Efficacy Testing of Enoxastrobin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Enoxastrobin

Cat. No.: B607329

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

### Introduction

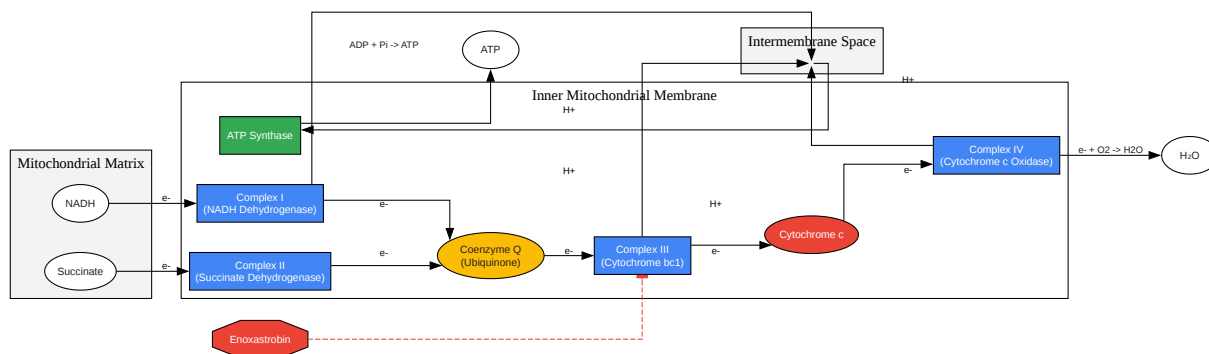
**Enoxastrobin** is a broad-spectrum fungicide belonging to the strobilurin class.<sup>[1]</sup> Its primary mode of action is the inhibition of mitochondrial respiration in fungi, making it an effective agent against a variety of plant pathogenic fungi, including those responsible for leaf blotch, leaf rust, and powdery mildew.<sup>[1][2]</sup> This document provides detailed protocols for the in vitro evaluation of **Enoxastrobin**'s efficacy, focusing on mycelial growth inhibition and spore germination assays.

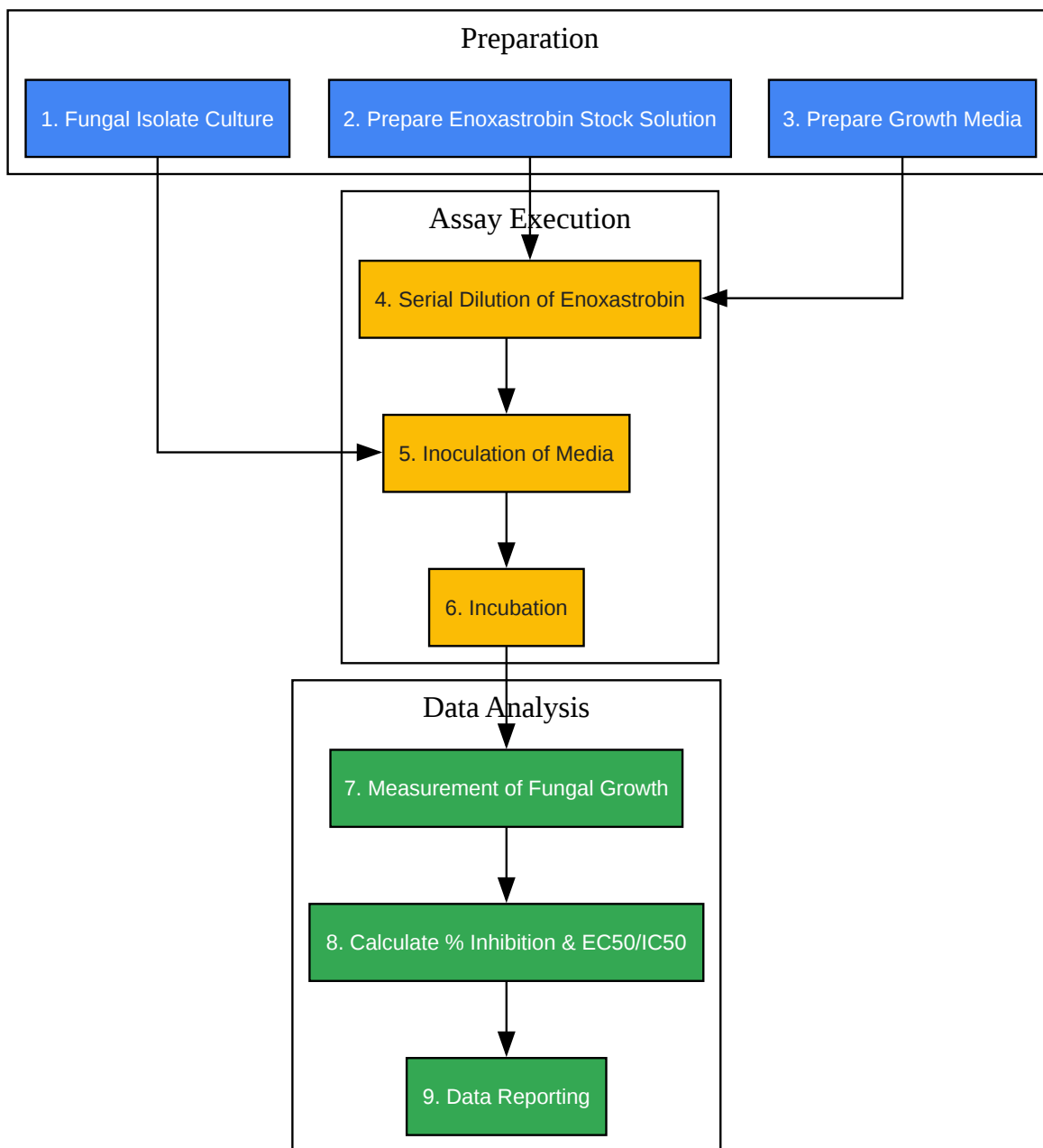
### Mechanism of Action

**Enoxastrobin** targets the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III) within the mitochondrial respiratory chain.<sup>[2]</sup> This inhibition disrupts the electron transport chain, preventing the transfer of electrons from ubiquinol to cytochrome c. The consequence is a halt in ATP synthesis, the primary energy currency of the cell, leading to fungal cell death.

## Signaling Pathway: Mitochondrial Respiratory Chain

The following diagram illustrates the electron transport chain and the point of inhibition by **Enoxastrobin**.





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## References

- 1. Enoxastrobin | C<sub>22</sub>H<sub>22</sub>ClNO<sub>4</sub> | CID 59649244 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Enoxastrobin (Ref: SYP Z071) [sitem.herts.ac.uk]
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